

Characterization of 6-[(4-Chlorophenyl)sulfanyl]nicotinaldehyde oxime

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Compound of Interest

Compound Name:	6-[(4-Chlorophenyl)sulfanyl]nicotinaldehyde oxime
CAS No.:	338967-02-5
Cat. No.:	B2655977

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Technical Guide: Structural Elucidation and Functional Profiling of **6-[(4-Chlorophenyl)sulfanyl]nicotinaldehyde Oxime**

Executive Summary

This technical guide details the characterization protocol for **6-[(4-Chlorophenyl)sulfanyl]nicotinaldehyde oxime**, a non-quaternary pyridine aldoxime derivative. This compound represents a critical scaffold in medicinal chemistry, primarily investigated for its potential as a centrally active reactivator of acetylcholinesterase (AChE) inhibited by organophosphorus nerve agents.^[1] Unlike traditional quaternary oximes (e.g., pralidoxime) which struggle to cross the blood-brain barrier (BBB), the lipophilic 4-chlorophenylthio moiety is designed to enhance CNS penetration.

This document provides a rigorous framework for synthesizing, validating, and profiling this molecule, ensuring reproducibility and data integrity in drug development workflows.

Synthetic Pathway & Optimization

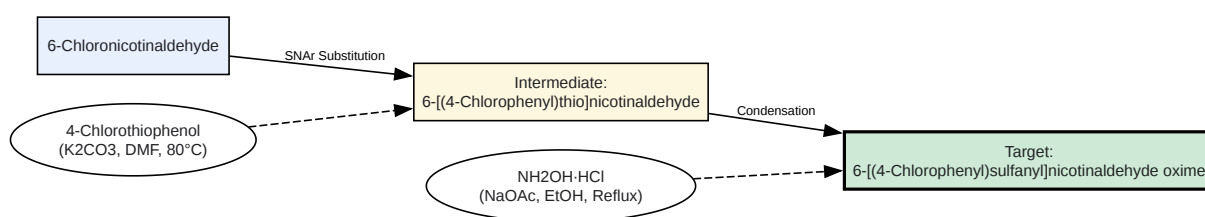
The synthesis of **6-[(4-Chlorophenyl)sulfanyl]nicotinaldehyde oxime** relies on a two-step sequence: Nucleophilic Aromatic Substitution (

) followed by condensation.

Reaction Mechanism

- Step 1 (): 6-Chloronicotinaldehyde reacts with 4-chlorothiophenol in the presence of a base (typically or) in a polar aprotic solvent (DMF or DMSO). The sulfur nucleophile displaces the chlorine at the 6-position of the pyridine ring.
- Step 2 (Oximation): The resulting aldehyde intermediate undergoes condensation with hydroxylamine hydrochloride () in an ethanolic solution buffered with sodium acetate to yield the target oxime.

Synthetic Workflow Diagram



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Caption: Two-step synthesis via SNAr substitution and subsequent oximation to yield the target lipophilic oxime.

Structural Characterization Protocols

Precise structural validation is required to distinguish the target from potential byproducts (e.g., disulfide dimers or unreacted aldehyde).

Nuclear Magnetic Resonance (NMR) Spectroscopy

The

NMR spectrum in

is the primary validation tool.

Key Diagnostic Signals:

- Oxime Proton ($-\text{CH}=\text{N}-\text{OH}$): A distinctive singlet appearing downfield at 11.5–12.0 ppm (broad, exchangeable with D_2O).
- Azomethine Proton ($-\text{CH}=\text{N}-$): A sharp singlet at 8.1–8.3 ppm.
- Pyridine Ring Protons:
 - H-2: Doublet (d) or singlet (s) at 8.6–8.8 ppm (most deshielded due to ring nitrogen and oxime group).
 - H-4: Doublet of doublets (dd) at 7.9–8.1 ppm.
 - H-5: Doublet (d) at 6.9–7.1 ppm (shielded by the sulfur substituent).
- Aromatic Protons (4-Chlorophenyl): Two doublets (AA'BB' system) centered around 7.4–7.6 ppm, integrating to 4 protons.

Protocol:

- Dissolve 10 mg of purified sample in 0.6 mL .
- Acquire spectrum with at least 64 scans to resolve minor isomeric impurities.
- Critical Check: Verify the integration ratio of the oxime proton (1H) to the aromatic region (7H total).

Mass Spectrometry (LC-MS)

- Ionization: Electrospray Ionization (ESI) in positive mode ().
- Expected Molecular Ion ():
 - Formula:
 - Exact Mass: ~264.01 Da
 - Observed m/z: 265.0 (base peak).
- Isotope Pattern: A characteristic 3:1 ratio for the M+2 peak (267.0) confirms the presence of a single Chlorine atom.

Infrared Spectroscopy (FT-IR)

- : Broad band at 3200–3400 cm .
- : Sharp peak at 1620–1640 cm (oxime linkage).

- : Weak band at 1080–1100 cm
- : Characteristic band at 700–750 cm

Physicochemical Profiling

For CNS-targeted drugs, lipophilicity and pKa are determinative.

Parameter	Method	Target Range	Significance
LogP	Shake-flask (Octanol/Water) or HPLC	2.5 – 3.5	Ensures BBB penetration (unlike 2-PAM, LogP < -2).
pKa (Pyridine N)	Potentiometric Titration	3.5 – 4.5	Determines ionization state at physiological pH (7.4).
pKa (Oxime OH)	UV-Vis Spectrophotometry	9.5 – 10.5	Critical for the formation of the reactive oximate anion ().
Solubility	Kinetic Solubility (PBS, pH 7.4)	> 50	Minimum requirement for biological assays.

Functional Characterization: AChE Reactivation

The ultimate validation of this compound is its ability to reactivate AChE inhibited by organophosphates (e.g., Paraoxon, Sarin surrogates).

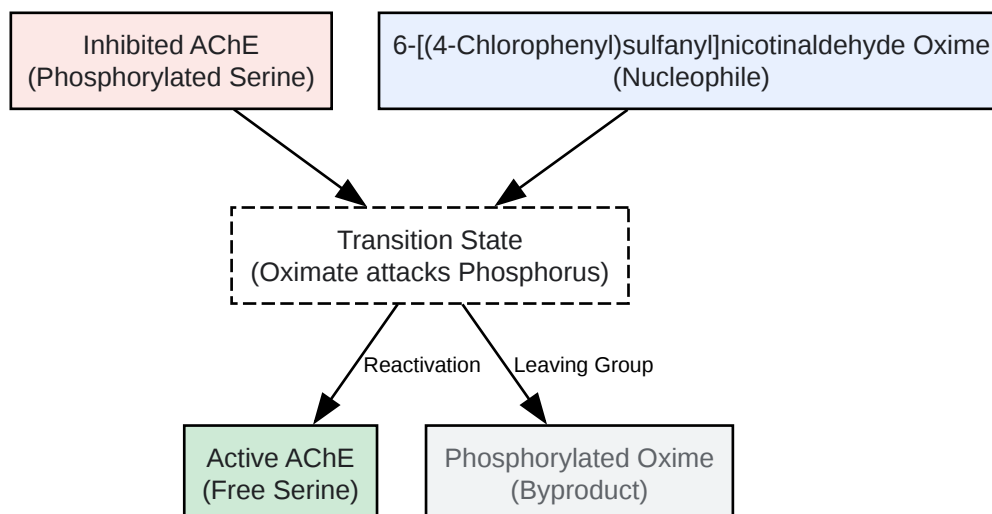
Reactivation Mechanism

The oxime group acts as a nucleophile. The oximate anion attacks the phosphorus atom of the inhibited enzyme, displacing the phosphoryl group and restoring enzyme activity.

Assay Protocol (Modified Ellman's Method)

- Inhibition: Incubate human recombinant AChE (hAChE) with the organophosphate (OP) inhibitor (IC80 concentration) for 30 min.
- Reactivation: Add the test compound (10–100) to the inhibited enzyme and incubate for defined intervals (10, 20, 30, 60 min).
- Measurement: Add substrate (Acetylthiocholine) and chromogen (DTNB). Measure absorbance at 412 nm.
- Calculation: Determine the Reactivation Constant () and Dissociation Constant ().

Reactivation Pathway Diagram



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Caption: Mechanism of AChE reactivation by the oxime nucleophile, restoring enzyme function.

References

- Hobbiger, F. (1963). Reactivation of Phosphorylated Acetylcholinesterase. In: Koelle G.B.[2] (eds) Cholinesterases and Anticholinesterase Agents. Handbuch der Experimentellen Pharmakologie. Springer, Berlin, Heidelberg. [Link](#)
- Kuca, K., et al. (2006). Synthesis of a new series of bispyridinium compounds bearing a xylene linker and their evaluation as reactivators of acetylcholinesterase inhibited by nerve agents. Bioorganic & Medicinal Chemistry Letters, 16(10), 2661-2663. [Link](#)
- Musilek, K., et al. (2011). Design, synthesis and structure-activity relationship of new nerve agent reactivators. Medicinal Research Reviews, 31(4), 548-575. [Link](#)
- Ellman, G. L., Courtney, K. D., Andres, V., & Feather-Stone, R. M. (1961). A new and rapid colorimetric determination of acetylcholinesterase activity. Biochemical Pharmacology, 7(2), 88–95. [Link](#)
- Worek, F., et al. (2016). Reactivation of organophosphate-inhibited human acetylcholinesterase by combinations of oximes. Toxicology Letters, 244, 143-148. [Link](#)

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- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [2. ir.library.illinoisstate.edu](https://ir.library.illinoisstate.edu) [ir.library.illinoisstate.edu]
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